

Personal protective equipment for handling Diethyl 3,4-furandicarboxylate

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Compound of Interest

Compound Name: **Diethyl 3,4-furandicarboxylate**

Cat. No.: **B1294836**

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Essential Safety and Handling Guide for Diethyl 3,4-furandicarboxylate

This document provides crucial safety and logistical information for the handling of **Diethyl 3,4-furandicarboxylate** (CAS No. 30614-77-8), designed for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Hazard Identification and Classification

Diethyl 3,4-furandicarboxylate is classified with the following hazards:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Hazard Statement	Classification
H302	Acute toxicity, Oral (Category 4)
H315	Skin corrosion/irritation (Category 2)
H319	Serious eye damage/eye irritation (Category 2A)
H335	Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Diethyl 3,4-furandicarboxylate**, the following PPE is mandatory.[\[2\]](#)

Category	Item	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must meet European Standard EN 166 or equivalent. A face shield may be necessary where splash potential is high. [3]
Hand Protection	Chemical-resistant gloves	Inspect gloves for integrity before each use. Consider manufacturer's data on permeability and breakthrough times. [2]
Body Protection	Laboratory coat	Standard laboratory coat to be worn at all times.
Respiratory Protection	NIOSH/MSHA or European Standard EN 136 approved respirator	Not typically required for small-scale use in a well-ventilated area. Essential for large-scale operations, in cases of poor ventilation, or during emergency situations.

Handling and Storage Protocols

Proper handling and storage are critical for maintaining the chemical's stability and ensuring personnel safety.

Pre-Handling Preparations:

- Ventilation: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- PPE Inspection: Before commencing any procedure, thoroughly inspect all PPE for any signs of damage or wear.[\[4\]](#)
- Emergency Equipment: Ensure that the nearest safety shower and eyewash station are accessible and functional.[\[4\]](#)

Handling Procedures:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid inhalation of mist, gas, or vapors.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from sources of ignition.[\[2\]](#)

Emergency and First Aid Procedures

Immediate and appropriate action is vital in the event of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]

Spill and Disposal Plan

A clear protocol for spill management and waste disposal is essential for laboratory safety and environmental compliance.

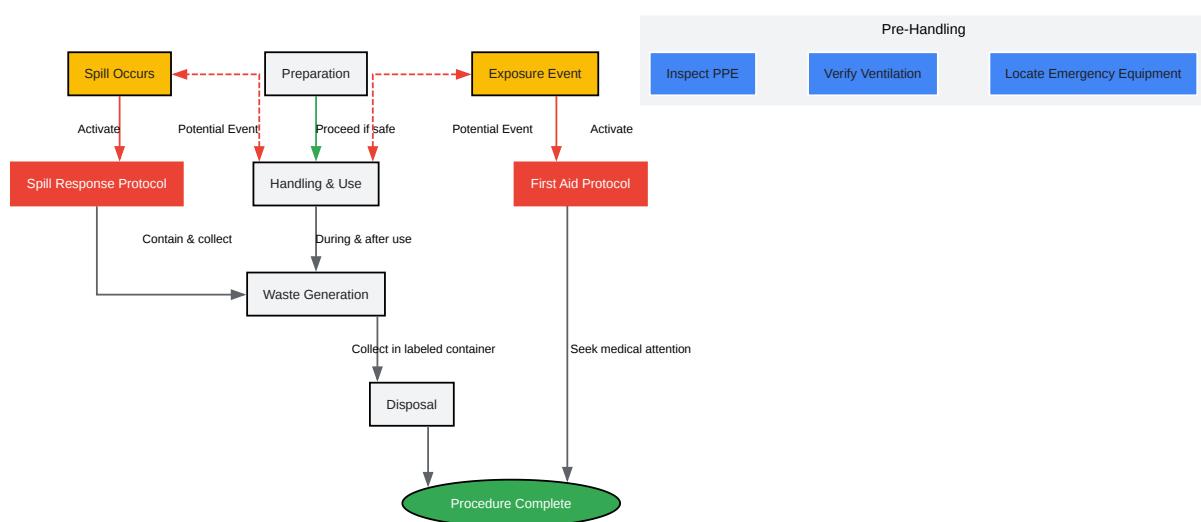
Spill Management:

- Evacuate and Ventilate: In case of a spill, evacuate non-essential personnel from the area and ensure adequate ventilation.[4]
- Containment: For small spills, use an inert absorbent material such as sand, earth, or vermiculite to contain the substance.[2]
- Collection: Carefully collect the absorbed material into a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment.[2]
- Decontamination: Clean the spill area thoroughly with soap and water.[4]

Disposal:

- Dispose of **Diethyl 3,4-furandicarboxylate** waste and any contaminated materials in a designated and properly labeled hazardous waste container.[4]
- All disposal activities must be in strict accordance with local, state, and federal regulations. Do not pour down the drain.[2][4]

Safe Handling Workflow for Diethyl 3,4-furandicarboxylate



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